

# what is the chemical structure of Cresomycin

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Cresomycin*

Cat. No.: *B15559119*

[Get Quote](#)

An In-depth Technical Guide to the Chemical Structure and Activity of **Cresomycin**

## Introduction

**Cresomycin** is a novel, fully synthetic antibiotic demonstrating potent activity against a wide spectrum of multidrug-resistant (MDR) Gram-positive and Gram-negative bacteria.[1][2][3] Developed by researchers at Harvard University and the University of Illinois at Chicago, it belongs to the bridged macrobicyclic oxepanoprolinamide class of antibiotics, which shares similarities with lincosamides.[1][4][5] Its unique, preorganized three-dimensional structure allows for high-affinity binding to the bacterial ribosome, enabling it to overcome common resistance mechanisms that render many existing antibiotics ineffective.[3][4][6] This document provides a comprehensive technical overview of **Cresomycin's** chemical structure, mechanism of action, quantitative efficacy, and the experimental methodologies used in its characterization.

## Chemical Structure and Properties

**Cresomycin** was rationally designed and synthesized to maintain a rigid conformation that is "preorganized" for binding to its ribosomal target.[3][6] This design minimizes the entropic penalty of binding, leading to enhanced potency. The molecule was synthesized based on the structure of iboxamycin, another antibiotic, with the addition of a 10-membered ring to create its distinctive bridged macrobicyclic architecture.[1]

Chemical Identifiers and Properties

Identifier/Property	Value
IUPAC Name	(4S,5aS,8S,8aR)-4-Isobutyl-N-[(1R,7R,8R,9R,10R,11S,12R,Z)-10,11,12-trihydroxy-7-methyl-13-oxa-2-thiabicyclo[7.3.1]tridec-5-en-8-yl]octahydro-2H-oxepino[2,3-c]pyrrol-8-carboxamide[1]
Molecular Formula	C <sub>25</sub> H <sub>42</sub> N <sub>2</sub> O <sub>6</sub> S[7]
Molar Mass	498.68 g·mol <sup>-1</sup> [1]
CAS Number	2999743-53-0[1]
PubChem CID	169247206[7]
SMILES	CC(C)C[C@@H]1CCO[C@@H]2--INVALID-LINK--C=C/CCS[C@H]4O[C@H]3--INVALID-LINK----INVALID-LINK--[C@H]4O">C@HC1[1]
InChI Key	GMONVEGLHZWYNO-JBYNEVPESA-N[1]

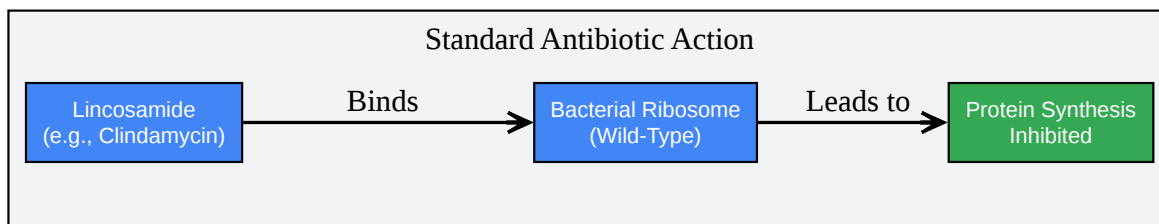
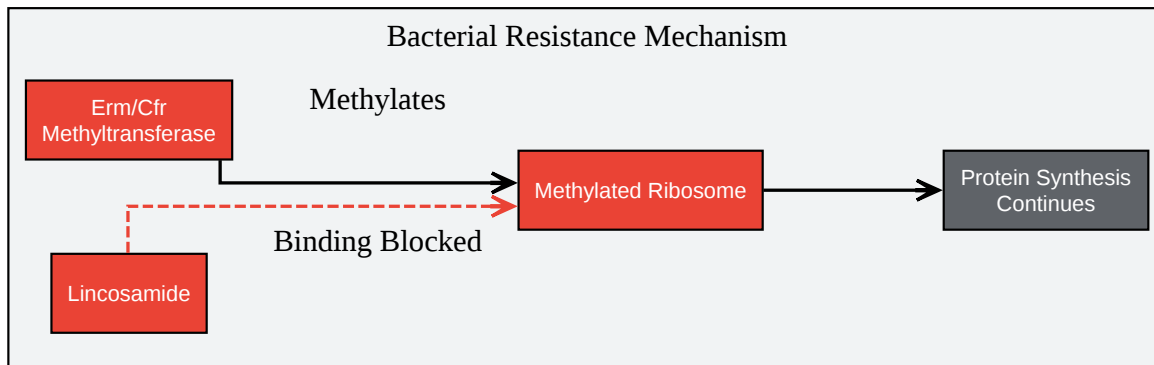
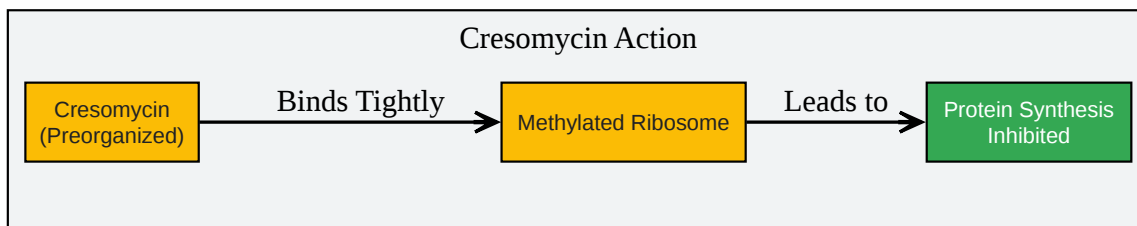
## Mechanism of Action: Overcoming Ribosomal Resistance

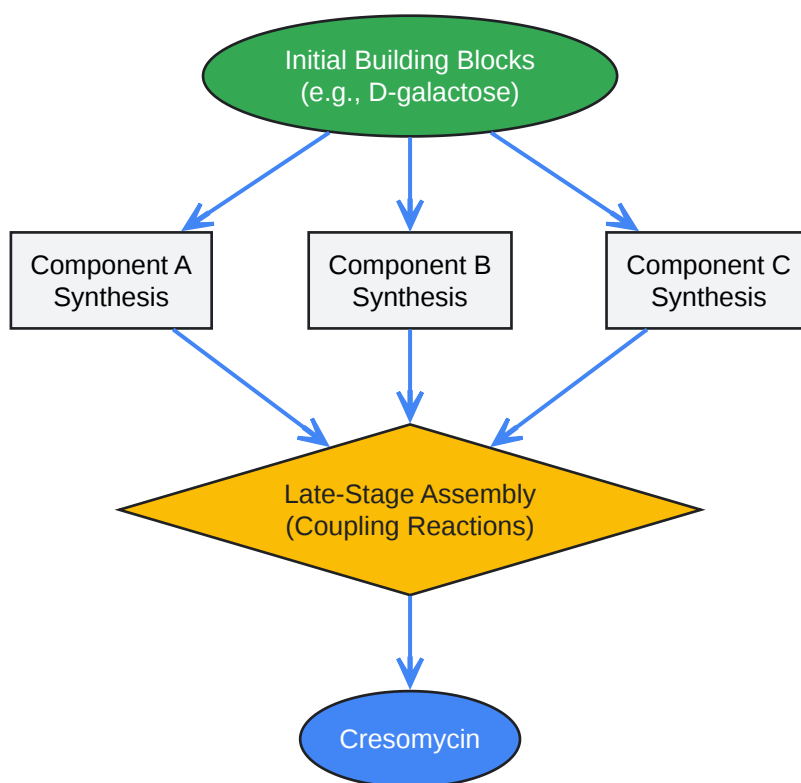
Like lincosamides and other ribosome-targeting antibiotics, **Cresomycin**'s primary mechanism of action is the inhibition of bacterial protein synthesis.[8][9] It binds to the peptidyl transferase center (PTC) on the 50S subunit of the bacterial ribosome.[1]

A prevalent mechanism of bacterial resistance to such antibiotics involves the expression of ribosomal RNA methyltransferase enzymes, such as Cfr (chloramphenicol-florfenicol resistance) and Erm (erythromycin-resistance ribosomal RNA methylase).[3][4] These enzymes methylate specific nucleotides in the ribosome, which sterically blocks the antibiotic's binding site and reduces its efficacy.[4][6]

**Cresomycin**'s rigid, preorganized structure allows it to bind with high affinity to both wild-type and methylated ribosomes.[3] Structural studies have shown that the antibiotic and the modified ribosome can make concessive adjustments, permitting **Cresomycin** to maintain its

grip where other drugs fail.[3] This robust binding effectively circumvents this critical resistance mechanism.[6]





[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Cresomycin - Wikipedia [en.wikipedia.org]
- 2. sciencedaily.com [sciencedaily.com]
- 3. An antibiotic preorganized for ribosomal binding overcomes antimicrobial resistance [pubmed.ncbi.nlm.nih.gov]
- 4. drugtargetreview.com [drugtargetreview.com]
- 5. amr-insights.eu [amr-insights.eu]
- 6. UIC research helps create new antibiotic that evades bacterial resistance | UIC today [today.uic.edu]

- 7. Cresomycin | C<sub>25</sub>H<sub>42</sub>N<sub>2</sub>O<sub>6</sub>S | CID 169247206 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Cresomycin: A Novel Antibiotic For Overcoming Drug Resistance-www.china-sinoway.com [china-sinoway.com]
- 9. fiercebiotech.com [fiercebiotech.com]
- To cite this document: BenchChem. [what is the chemical structure of Cresomycin]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15559119#what-is-the-chemical-structure-of-cresomycin]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)